

A1899 preparation and handling for research use

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Application Notes and Protocols for A1899

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the preparation, handling, and use of **A1899**, a potent and selective blocker of the two-pore domain potassium channel K2P3.1 (TASK-1), for research purposes.

Chemical and Physical Properties

A1899, with the chemical name N-[(2,4-Difluorophenyl)methyl]-2'-[[[2-(4-methoxyphenyl)acetyl]amino]methyl][1,1'-biphenyl]-2-carboxamide, is a valuable tool for studying the physiological roles of TASK-1 channels.[1]



Property	Value	Reference
Synonyms	A 1899, A-1899, S 20951, S- 20951, S20951	
CAS Number	498577-46-1	
Molecular Formula	C30H26F2N2O3	
Molecular Weight	500.54 g/mol	
Appearance	White to beige powder	
Purity	≥97% (HPLC) or ≥98% [1]	
Solubility	DMSO: 2 mg/mL, up to 100 mM[1]	
Storage Temperature	-10 to -25°C	

Biological Activity

A1899 is a highly potent and selective blocker of the TASK-1 potassium channel. It also shows activity against the closely related TASK-3 channel, but with lower potency.[1]

Target	Cell Line	IC ₅₀	Reference
Human K2P3.1 (TASK-1)	CHO cells	7 nM	[1]
Human K2P9.1 (TASK-3)	CHO cells	70 nM	[1]
Human K2P18.1 (TRESK)	Not specified	0.9 μΜ	[1]
Other K+ channels	Not specified	>2 μM	[1]

Mechanism of Action: **A1899** acts as an open-channel blocker of TASK-1 channels, binding within the channel pore.[1][2] This block is not dependent on voltage.[2]



In Vivo Activity: In anesthetized rats, intravenous administration of **A1899** (5-25 mg/kg) has been shown to stimulate breathing and induce a lasting respiratory alkalosis. It has also been observed to mitigate the prolonged action potential duration induced by endothelin-1 in cardiomyocytes at a concentration of 200 nM.

Signaling Pathway

A1899 directly interacts with and blocks the pore of the TASK-1 potassium channel. These channels are part of the two-pore domain potassium channel (K2P) family, which are considered "leak" channels that contribute to the resting membrane potential of cells. By blocking TASK-1, **A1899** reduces the outward flow of potassium ions, leading to membrane depolarization. This change in membrane potential can then influence the activity of voltage-gated ion channels and other cellular processes.



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A1899 mechanism of action on the TASK-1 channel.

Experimental Protocols

4.1. Preparation of A1899 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of A1899 in DMSO.

Materials:

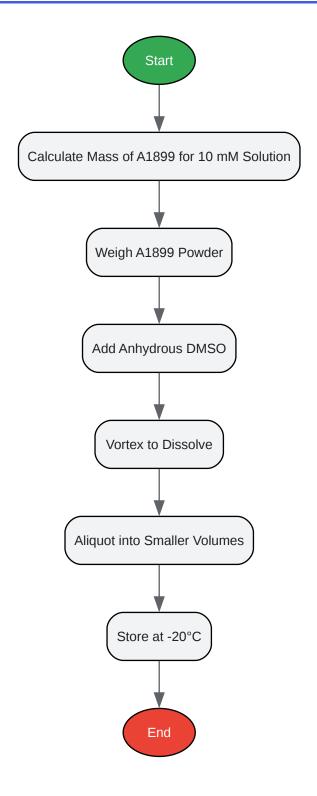
- A1899 powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer



Procedure:

- Calculate the required mass of A1899:
 - Molecular Weight (MW) of A1899 = 500.54 g/mol.
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - Mass (g) = 10 mmol/L * 1 L/1000 mL * 1 mL * 500.54 g/mol = 0.0050054 g = 5.01 mg.
- Weigh A1899:
 - Carefully weigh out approximately 5.01 mg of A1899 powder and place it in a sterile microcentrifuge tube.
- Dissolve in DMSO:
 - Add 1 mL of anhydrous DMSO to the tube containing the **A1899** powder.
- Ensure Complete Dissolution:
 - Vortex the solution thoroughly until all the A1899 powder is completely dissolved. The solution should be clear.
- Storage:
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the aliquots at -20°C for long-term storage.





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Workflow for preparing an A1899 stock solution.

4.2. In Vitro Cell-Based Assay for TASK-1 Inhibition



This protocol provides a general guideline for assessing the inhibitory effect of **A1899** on TASK-1 channels expressed in a mammalian cell line (e.g., CHO or HEK293 cells) using a membrane potential-sensitive dye.

Materials:

- Mammalian cells stably expressing human TASK-1
- Cell culture medium and supplements
- Multi-well plates (e.g., 96-well, black, clear bottom)
- A1899 stock solution (10 mM in DMSO)
- Membrane potential-sensitive fluorescent dye (e.g., FLIPR Membrane Potential Assay Kit)
- Assay buffer (e.g., Hanks' Balanced Salt Solution with 20 mM HEPES)
- Fluorescence plate reader with fluidic addition capabilities

Procedure:

- Cell Seeding:
 - Seed the TASK-1 expressing cells into 96-well plates at an appropriate density to achieve a confluent monolayer on the day of the assay.
 - Incubate the plates at 37°C in a CO₂ incubator overnight.
- Compound Preparation:
 - Prepare a serial dilution of the A1899 stock solution in the assay buffer to achieve the desired final concentrations. Remember to include a vehicle control (DMSO at the same final concentration as the highest A1899 concentration).
- Dye Loading:
 - On the day of the assay, remove the cell culture medium from the wells.



- Add the membrane potential-sensitive dye, prepared according to the manufacturer's instructions, to each well.
- Incubate the plate at 37°C for the time specified by the dye manufacturer (typically 30-60 minutes).
- Assay Measurement:
 - Place the plate in the fluorescence plate reader and allow the temperature to equilibrate.
 - Measure the baseline fluorescence.
 - Add the A1899 dilutions (and vehicle control) to the respective wells.
 - Continuously measure the fluorescence signal for a set period to observe the change in membrane potential caused by the inhibition of TASK-1 channels.
- Data Analysis:
 - Calculate the change in fluorescence for each well.
 - Plot the change in fluorescence against the concentration of A1899.
 - Determine the IC₅₀ value by fitting the data to a dose-response curve.

Safety and Handling

General Handling:

- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling A1899.
- Handle the compound in a well-ventilated area.
- Avoid inhalation of the powder and contact with skin and eyes.

First Aid Measures:

If inhaled: Move the person to fresh air.



- In case of skin contact: Wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes.
- If swallowed: Rinse mouth with water.

For more detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. A 1899 | Two-P Potassium Channels | Tocris Bioscience [tocris.com]
- 2. A Specific Two-pore Domain Potassium Channel Blocker Defines the Structure of the TASK-1 Open Pore PMC [pmc.ncbi.nlm.nih.gov]
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